



### **Best practices for long-term storage of CX-6258**

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| Compound of Interest |           |           |  |  |
|----------------------|-----------|-----------|--|--|
| Compound Name:       | CX-6258   |           |  |  |
| Cat. No.:            | B15603966 | Get Quote |  |  |

### **Technical Support Center: CX-6258**

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage and handling of **CX-6258**, a potent and selective pan-Pim kinase inhibitor.

#### Frequently Asked Questions (FAQs)

Q1: What is **CX-6258**?

A1: **CX-6258** is a synthetic organic small molecule that acts as a potent, reversible, and selective inhibitor of all three Pim kinase isoforms (Pim-1, Pim-2, and Pim-3)[1][2][3]. It has the chemical formula C26H24ClN3O3 and a molecular weight of 461.9 g/mol [1]. It is used in cancer research due to its ability to block the phosphorylation of Pim kinase targets, which are involved in cell survival and proliferation[1][2].

Q2: What are the recommended long-term storage conditions for solid **CX-6258**?

A2: For long-term storage, solid **CX-6258** should be stored at -20°C[1][3]. Under these conditions, the compound is stable for at least four years[1]. For short-term storage, such as a few days to weeks, it can be kept at 0-4°C in a dry and dark place[3].

Q3: How should I store **CX-6258** once it is dissolved in a solvent?

A3: Once dissolved, it is recommended to store **CX-6258** solutions at -80°C for long-term storage (up to two years) or at -20°C for shorter periods (up to one year)[2]. To avoid



degradation from repeated freeze-thaw cycles, it is best practice to aliquot the stock solution into single-use vials[4][5].

Q4: What solvents can I use to dissolve CX-6258?

A4: **CX-6258** is soluble in dimethyl sulfoxide (DMSO) at concentrations of 5 mg/mL or 10 mM[1]. It is also soluble in DMF at 1 mg/mL[1].

**Troubleshooting Guide** 

| Issue  | Possible Cause  | Recommended Solution   |
|--|---|--|
| Compound appears degraded or shows reduced activity. | Improper storage conditions (e.g., exposure to light, moisture, or elevated temperatures).                                    | Verify that the compound has been stored according to the recommended conditions (-20°C for solid, -80°C for solutions). If not, it is advisable to use a fresh vial of the compound for future experiments. |
| Repeated freeze-thaw cycles of the stock solution.   | Always aliquot stock solutions into single-use volumes to minimize freeze-thaw cycles[4] [5].                                 |  |
| Difficulty dissolving the compound.                  | The compound may have precipitated out of solution during storage.  | Gently warm the solution and vortex or sonicate to aid in redissolving the compound. Ensure the solvent is fresh and of high purity.   |
| Incorrect solvent or concentration.                  | Confirm the solubility of CX-6258 in your chosen solvent and prepare solutions within the recommended concentration range[1]. |  |



# Data Presentation: Long-Term Storage

Recommendations

| Form         | Storage<br>Temperature | Duration        | Reference |
|--------------|------------------------|-----------------|-----------|
| Solid Powder | -20°C                  | ≥ 4 years       | [1]       |
| Solid Powder | -20°C                  | Months to years | [3]       |
| Solid Powder | 0-4°C                  | Days to weeks   | [3]       |
| In Solvent   | -80°C                  | Up to 2 years   | [2]       |
| In Solvent   | -20°C                  | Up to 1 year    | [2]       |

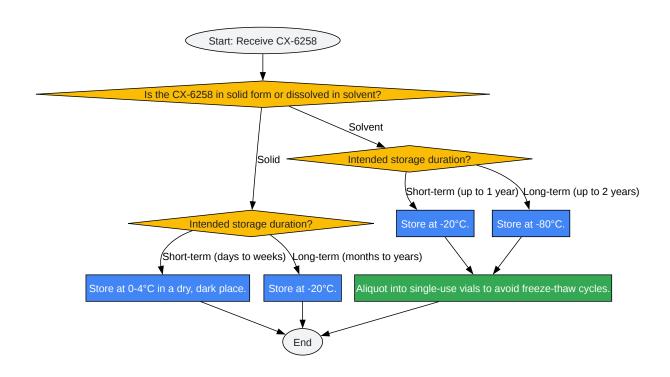
## **Experimental Protocols**

Protocol for Reconstituting and Aliquoting CX-6258:

- Before opening, bring the vial of solid CX-6258 to room temperature to prevent condensation of moisture.
- Add the appropriate volume of high-purity DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
- Vortex or sonicate the vial until the compound is completely dissolved.
- Dispense the stock solution into smaller, single-use, tightly sealed vials (aliquots).
- Label each aliquot clearly with the compound name, concentration, and date of preparation.
- Store the aliquots at -80°C for long-term storage.

#### **Mandatory Visualization**





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Caption: Decision workflow for the long-term storage of CX-6258.

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